

Essential Safety and Operational Guide for 3-Phenylquinoxalin-2(1H)-one

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Compound of Interest

Compound Name: 3-Phenylquinoxalin-2(1H)-one

Cat. No.: B073666

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Phenylquinoxalin-2(1H)-one**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Summary and GHS Classification

3-Phenylquinoxalin-2(1H)-one is classified as an irritant. All personnel must be fully aware of its potential hazards before handling.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	Warning	H315: Causes skin irritation.[1]	
Serious Eye Irritation (Category 2A)	Warning	H319: Causes serious eye irritation.[1]	
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	Warning	H335: May cause respiratory irritation.[1]	

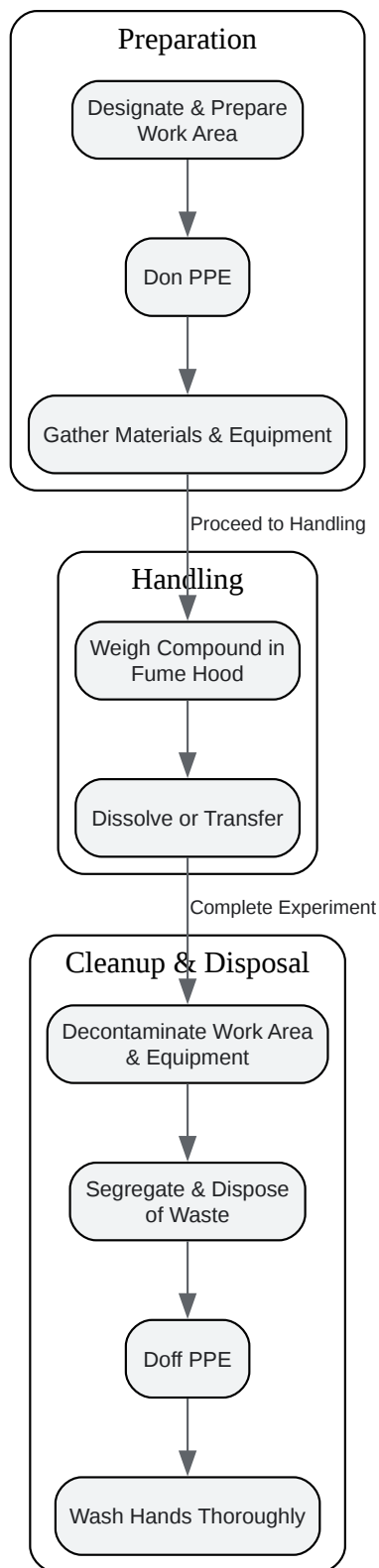
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The following table outlines the minimum required PPE for handling **3-Phenylquinoxalin-2(1H)-one**.

Body Part	Required PPE	Standard	Rationale
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield should be worn when there is a significant splash potential.[2][3]	ANSI Z87.1 / EN 166	Protects against eye irritation from airborne particles or splashes. [1][3]
Hands	Disposable nitrile gloves.[2][3] Consider double gloving for extended handling.	ASTM D6319 / EN 455	Prevents skin contact and irritation.[1]
Body	A flame-retardant lab coat.[4]	NFPA 2112	Protects skin and clothing from spills and splashes.
Respiratory	Use in a well-ventilated area or a chemical fume hood. A NIOSH/MSHA-approved respirator may be necessary for large quantities or if engineering controls are insufficient.[5]	-	Minimizes inhalation of the powder, which can cause respiratory tract irritation.[1]
Feet	Closed-toe shoes.[4][6]	-	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is crucial for safe handling. All operations should be conducted in a designated area, preferably within a chemical fume hood.



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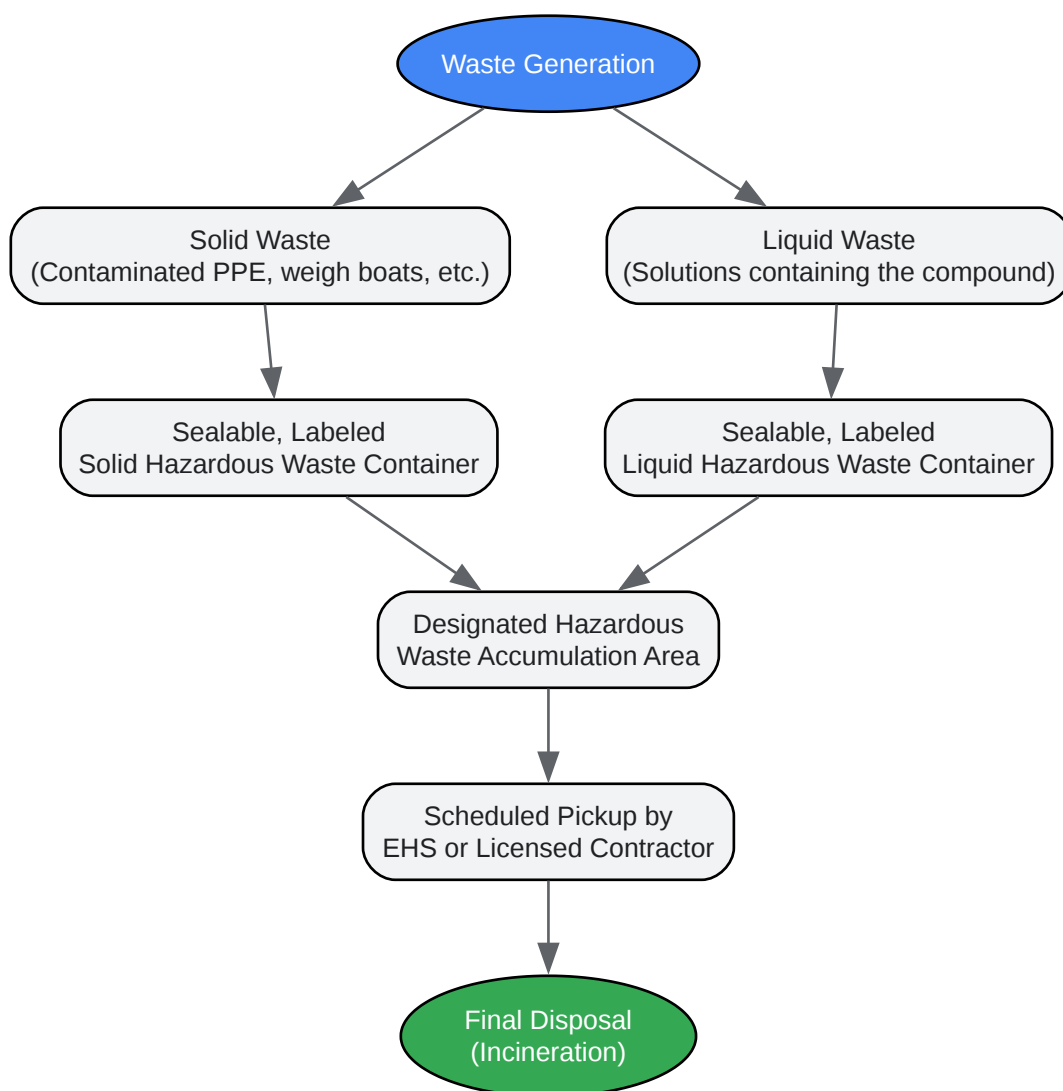
Caption: Experimental Workflow for Handling **3-Phenylquinoxalin-2(1H)-one**.

Experimental Protocol:

- Preparation:
 - Designate a work area, preferably within a certified chemical fume hood.
 - Ensure an eyewash station and safety shower are readily accessible.^[4]
 - Put on all required personal protective equipment as detailed in the PPE table.
 - Gather all necessary equipment (e.g., spatulas, weigh boats, glassware) and reagents.
- Handling:
 - Perform all manipulations that may generate dust, such as weighing, within a chemical fume hood to minimize inhalation exposure.
 - Handle the compound gently to avoid creating airborne dust.
 - If transferring the solid, use a spatula. For solutions, use appropriate glassware and a funnel if necessary.
- Cleanup:
 - Decontaminate all surfaces and equipment with an appropriate solvent and then soap and water.
 - Collect all cleaning materials as hazardous waste.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.



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Caption: Disposal Workflow for **3-Phenylquinoxalin-2(1H)-one** Waste.

Disposal Protocol:

- Waste Segregation:
 - Solid Waste: All disposables contaminated with **3-Phenylquinoxalin-2(1H)-one** (e.g., gloves, weigh boats, paper towels) must be collected in a designated, sealable, and clearly labeled hazardous waste container.^[7]
 - Liquid Waste: Solutions containing the compound should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container.^[8] Do not mix with other

waste streams unless compatibility has been confirmed by your institution's Environmental Health and Safety (EHS) department.

- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**3-Phenylquinoxalin-2(1H)-one**".^[7]^[8]
- Storage:
 - Store sealed hazardous waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area.^[7]
- Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.^[7]
 - The recommended method of disposal for this type of organic compound is high-temperature incineration by a licensed waste disposal contractor.^[8]

Disclaimer: This guide is intended for informational purposes and should be supplemented by a thorough review of the Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department. All local, state, and federal regulations must be followed.

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